

# molecular structure and formula of N-Methyl-1-naphthalenemethylamine hydrochloride

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## Compound of Interest

*Compound Name:* N-Methyl-1-naphthalenemethylamine hydrochloride

*Cat. No.:* B116682

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## An In-depth Technical Guide to N-Methyl-1-naphthalenemethylamine Hydrochloride

This guide provides a comprehensive overview of **N-Methyl-1-naphthalenemethylamine hydrochloride**, a key intermediate in the synthesis of various pharmaceutical compounds. It is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Molecular Structure and Formula

**N-Methyl-1-naphthalenemethylamine hydrochloride** is the hydrochloride salt of N-Methyl-1-naphthalenemethylamine. The structure consists of a naphthalene ring linked to a methylaminomethyl group.

- Molecular Formula:  $C_{12}H_{14}ClN$ [\[1\]](#)[\[2\]](#)
- Linear Formula:  $C_{10}H_7CH_2NHCH_3 \cdot HCl$
- IUPAC Name: N-methyl-1-naphthalen-1-ylmethanamine;hydrochloride[\[2\]](#)
- CAS Number: 65473-13-4[\[1\]](#)
- Canonical SMILES: CNCC1=CC=CC2=CC=CC=C21.Cl[\[2\]](#)

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-Methyl-1-naphthalenemethylamine hydrochloride**.

Property	Value	Source
Molecular Weight	207.70 g/mol	[1][2]
Appearance	White to cream powder or crystalline powder	[3]
Melting Point	189-195 °C[3], 191-193 °C[4], 170 °C[5]	
Boiling Point (Free Base)	287.9 °C at 760 mmHg	[5]
Density (Free Base)	1.05 g/cm <sup>3</sup>	[5][6]
Water Solubility	Soluble	[5]
Exact Mass	207.0814771 g/mol	[2]
Topological Polar Surface Area	12 Å <sup>2</sup>	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	2	[2]

## Applications

**N-Methyl-1-naphthalenemethylamine hydrochloride** is a crucial chemical intermediate. Its primary applications include:

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of antifungal agents such as Terbinafine hydrochloride and Butenafine hydrochloride.[4] It is also known as Terbinafine Related Compound A.[2]

- Analytical Reagent: It has been utilized as a reagent for the determination of isocyanates in the air, which can be detected by UV or fluorescence methods.[7]

## Experimental Protocols: Synthesis

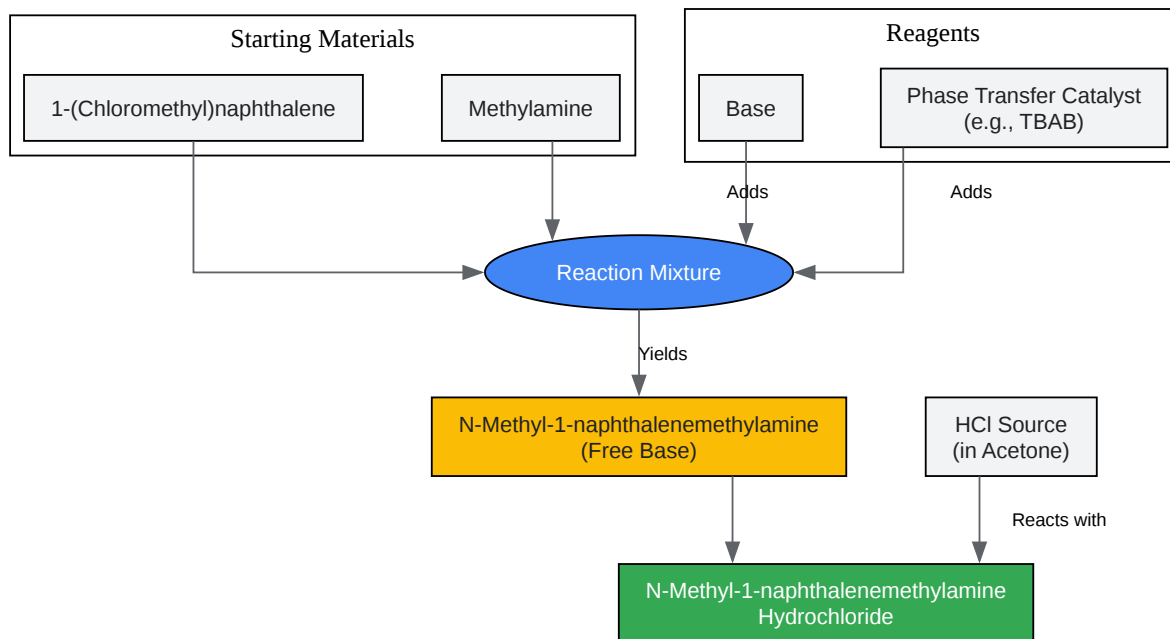
The synthesis of **N-Methyl-1-naphthalenemethylamine hydrochloride** can be achieved through several routes. Two common methods are detailed below.

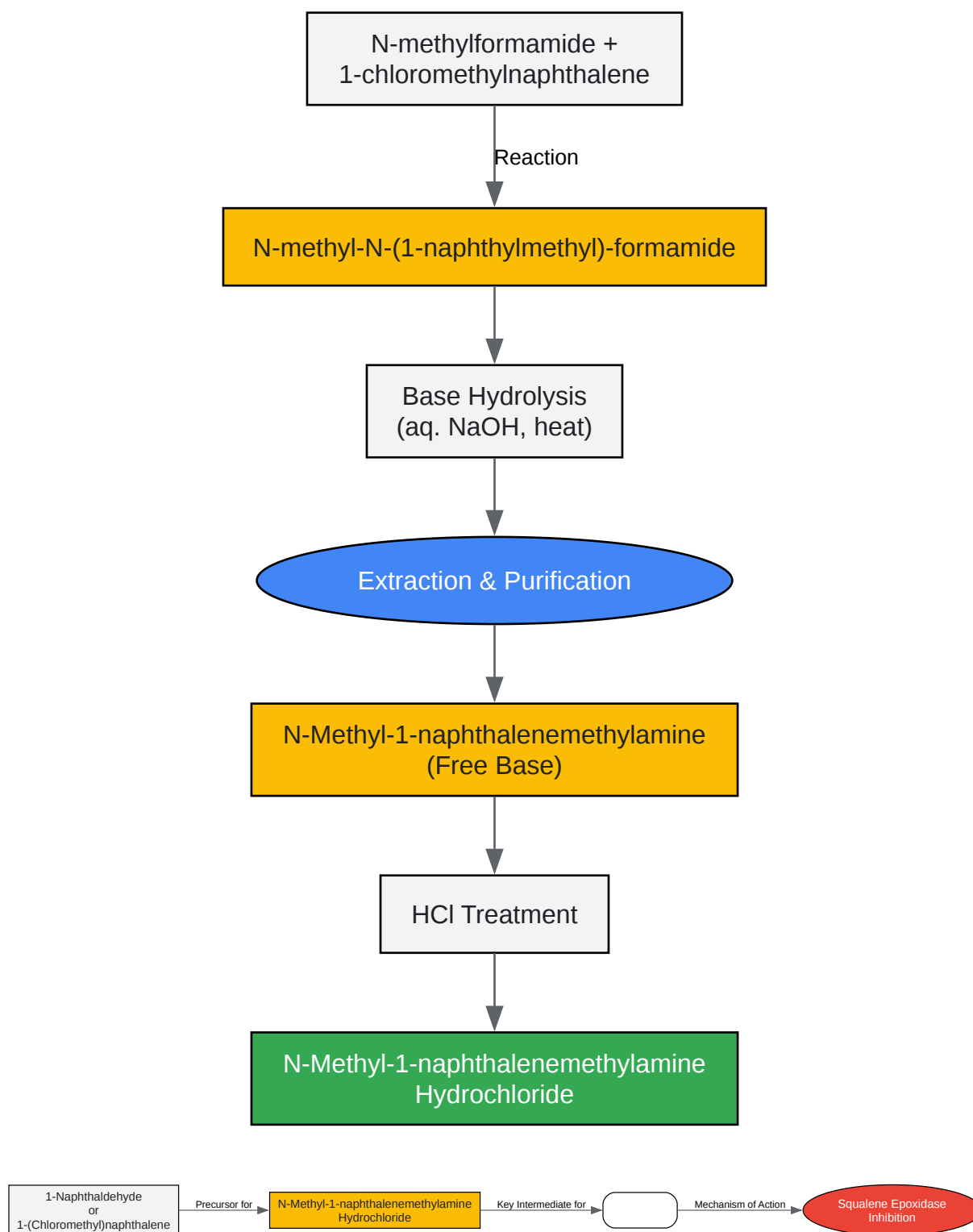
### Direct Synthesis from 1-(Chloromethyl)naphthalene

This method involves the direct reaction of 1-(chloromethyl)naphthalene with methylamine.

Protocol:

- 1-(Chloromethyl)naphthalene is reacted with methylamine in the presence of a base.
- A phase transfer catalyst, such as tetrabutylammonium bromide, is used to facilitate the reaction.[8]
- The resulting free base, N-Methyl-1-naphthalenemethylamine, is isolated.
- To obtain the hydrochloride salt, the free base is reacted with a source of HCl (e.g., hydrochloric acid) in a suitable solvent, such as acetone.[8]





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